

Bancroftinone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Bancroftinone*

Cat. No.: *B1649305*

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CAS Number: 14964-98-8

This technical guide provides a comprehensive overview of **Bancroftinone**, a naturally occurring alkyl-phenylketone. The information is intended for researchers, scientists, and drug development professionals, presenting key chemical and physical properties, potential biological activities, and experimental considerations.

Chemical and Physical Properties

Bancroftinone, also known by its systematic name 1-(6-hydroxy-2,4-dimethoxy-3-methylphenyl)ethanone, is a white solid organic compound.^[1] Its fundamental properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	14964-98-8	[1][2][3]
Molecular Formula	C ₁₁ H ₁₄ O ₄	[2][3]
Molecular Weight	210.23 g/mol	[1][3]
Appearance	White to off-white solid	[1]
Melting Point	44-45 °C	[2]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone. Estimated water solubility: 758.4 mg/L at 25 °C.	[2][3]
SMILES	<chem>CC(C1=C(O)C=C(OC)C(C)=C1OC)=O</chem>	[2]
InChI	InChI=1S/C11H14O4/c1-6(12)10-8(3)9(14-2)5-7(13)11(10)15-4/h5,13H,1-4H3	

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of **Bancroftinone**. While a comprehensive public database of its spectra is not readily available, typical spectral characteristics for structurally similar acetophenones can be inferred.

Researchers should expect the following general features:

- ¹H-NMR:** Signals corresponding to aromatic protons, methoxy groups, a methyl ketone, and a hydroxyl group.
- ¹³C-NMR:** Resonances for carbonyl carbon, aromatic carbons (some oxygenated), methoxy carbons, and a methyl carbon.
- Mass Spectrometry (MS):** A molecular ion peak corresponding to the molecular weight, along with fragmentation patterns typical of acetophenones, such as the loss of a methyl group or

the acetyl group.

- Infrared (IR) Spectroscopy: Characteristic absorption bands for a hydroxyl group (O-H stretch), a carbonyl group (C=O stretch), aromatic C-H stretches, and C-O stretches from the methoxy and phenol groups.

Biological Activity and Potential Applications

Bancroftinone is a natural product found in sources such as clove oil (*Eugenia caryophyllata*).

[4] Its primary applications are currently in the realm of scientific research, particularly in:

- Pharmaceutical and Medicinal Chemistry: It serves as a structural analog in the development of novel therapeutic agents.[1]
- Synthetic Organic Chemistry: Used as a reference compound or an intermediate in the synthesis of other complex molecules.[1]
- Natural Product and Bioactivity Studies: Included in natural product libraries for structure-activity relationship (SAR) studies.[1]

While specific biological activities for **Bancroftinone** are not extensively documented in publicly accessible literature, the broader class of acetophenones has been shown to exhibit various pharmacological properties, including:

- Anti-inflammatory Activity: Some acetophenone derivatives have demonstrated the ability to reduce inflammation in experimental models.[3][4] The potential mechanism for such activity could involve the modulation of inflammatory pathways.
- Antioxidant Activity: Phenolic compounds, including acetophenones, are known to possess antioxidant properties by scavenging free radicals.[4]
- Anticancer Activity: Certain natural and synthetic acetophenones have been investigated for their potential to inhibit the growth of cancer cells.[5]

Further research is required to elucidate the specific biological functions and potential therapeutic applications of **Bancroftinone**.

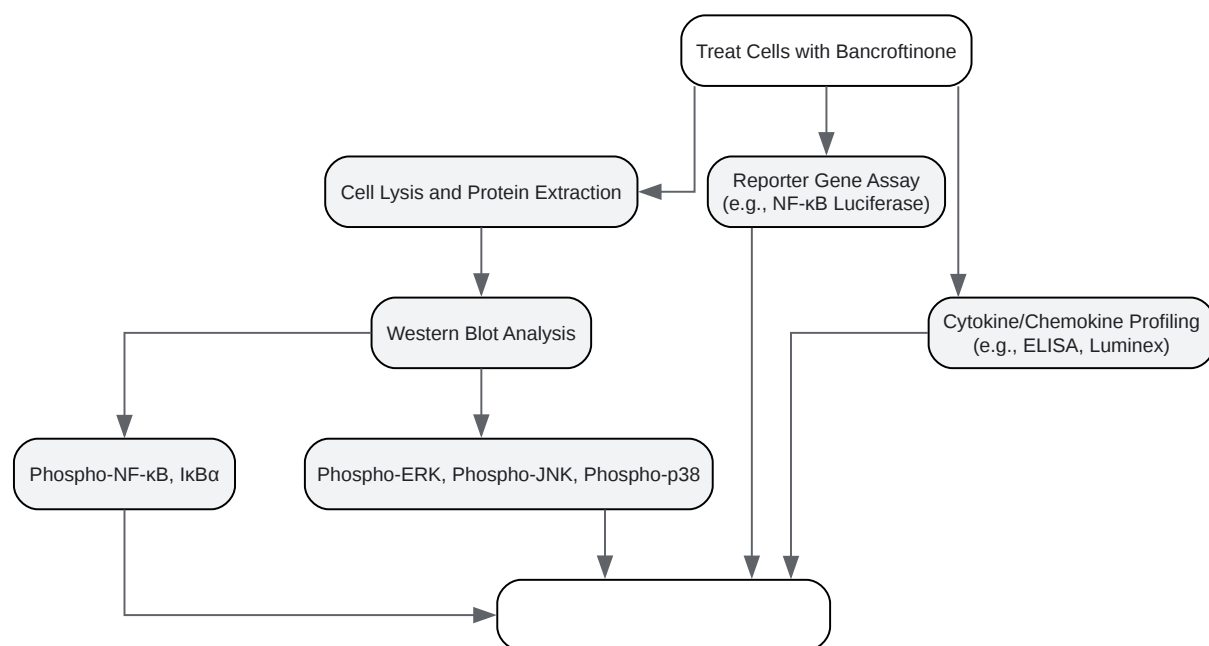
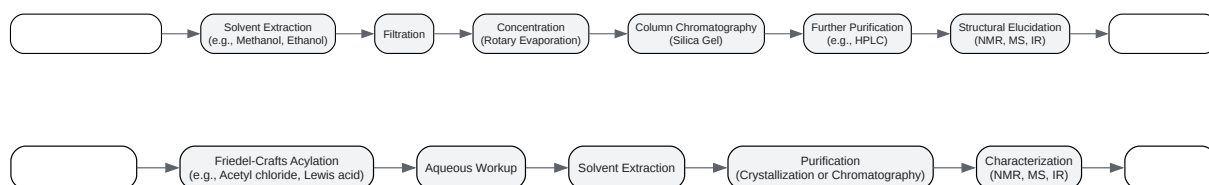
Experimental Protocols (General Methodologies)

Detailed, validated experimental protocols for **Bancroftinone** are not widely published.

However, based on standard laboratory practices for similar compounds, the following general methodologies can be adapted.

Isolation from Natural Sources (e.g., *Eugenia caryophyllata*)

A general workflow for the isolation of **Bancroftinone** from a plant source like cloves would typically involve the following steps.



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